

Comparative Guide to Tetrachlorotoluene Isomers for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 1,3,5-Trichloro-2-(chloromethyl)benzene

Cat. No.: B098476

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This guide provides a comparative analysis of tetrachlorotoluene isomers, focusing on their chemical identification through CAS numbers and key physicochemical properties. This information is crucial for researchers, scientists, and professionals in drug development for accurate compound identification, experimental design, and data interpretation.

Cross-Referencing CAS Numbers for Key Tetrachlorotoluene Isomers

The accurate identification of chemical isomers is paramount in research and development to ensure the reproducibility and validity of experimental results. The Chemical Abstracts Service (CAS) number is a unique identifier assigned to every chemical substance, providing an unambiguous way to differentiate between isomers. The following table summarizes the CAS numbers for several prominent ring-substituted tetrachlorotoluene isomers.

Isomer Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
2,3,4,5-Tetrachlorotoluene	1006-32-2[1][2][3]	C ₇ H ₄ Cl ₄	229.92[1][2]
2,3,4,6-Tetrachlorotoluene	875-40-1[4][5]	C ₇ H ₄ Cl ₄	229.92[5]
2,3,5,6-Tetrachlorotoluene	1006-31-1[6][7][8]	C ₇ H ₄ Cl ₄	229.92[8]

Physicochemical Properties

While detailed experimental data on the performance of these isomers is not readily available in the public domain, some fundamental physicochemical properties have been reported. These properties are essential for understanding the behavior of the isomers in various experimental setting.

Isomer Name	Melting Point (°C)	Boiling Point (°C)
2,3,4,5-Tetrachlorotoluene	97-98	279.9 ± 35.0
2,3,4,6-Tetrachlorotoluene	Not available	Not available
2,3,5,6-Tetrachlorotoluene	Not available	Not available

It is important to note that the boiling point for 2,3,4,5-tetrachlorotoluene is a predicted value.[3]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of specific tetrachlorotoluene isomers are often proprietary or described in specialized literature. However, general methodologies for the synthesis and analysis of chlorinated toluenes can be adapted for these specific isomers.

Synthesis

The synthesis of tetrachlorotoluene isomers typically involves the chlorination of a suitable toluene precursor. For instance, the preparation of 2,4,5-trichlorotoluene can be achieved by contacting para-chlorotoluene with chlorine in the presence of a chlorination catalyst.[9] A similar approach, starting with an appropriately substituted di- or trichlorotoluene, could be employed to synthesize the desired tetrachlorotoluene isomer. The reaction conditions, including temperature, catalyst, and reaction time, would need to be optimized to achieve the desired product with high selectivity and yield. Purification of the final product is typically achieved through fractional distillation or crystallization.[9]

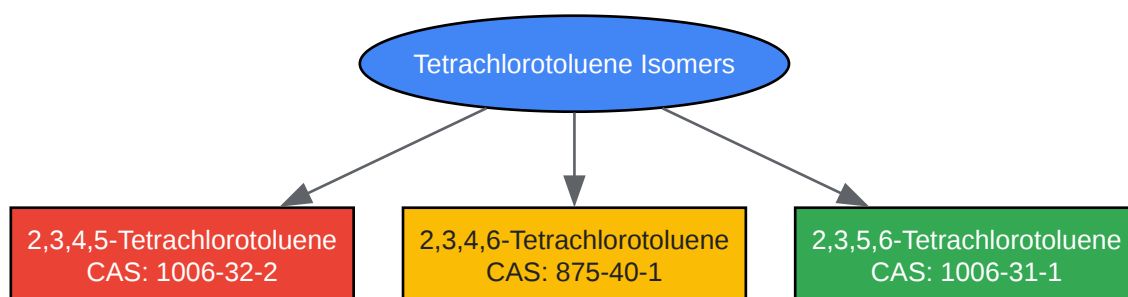
Analytical Methods

Gas chromatography-mass spectrometry (GC-MS) is a powerful and widely used technique for the separation and identification of tetrachlorotoluene isomers.[10][11] A general protocol would involve:

- **Sample Preparation:** Dissolving the sample mixture in a suitable organic solvent (e.g., pentane, isooctane).[10]
- **Gas Chromatography:** Injecting the sample into a GC equipped with a capillary column suitable for separating halogenated aromatic compounds (e.g., a 5% phenyl methylpolysiloxane column).[10] The oven temperature program would be optimized to achieve baseline separation of the isomers.
- **Mass Spectrometry:** The separated isomers are then introduced into a mass spectrometer for detection and identification. The mass spectrum of each isomer provides a unique fragmentation pattern that can be used for confirmation.

Isomer Identification and Classification

The relationship between the different tetrachlorotoluene isomers can be visualized to understand their structural differences. The following diagram illustrates the classification of the three isomers for which CAS numbers were identified.



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Caption: Classification of Tetrachlorotoluene Isomers.

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